

5-Bromo-2-nitroaniline molecular weight and formula

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Compound of Interest

Compound Name: 5-Bromo-2-nitroaniline

Cat. No.: B184017

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Technical Data Sheet: 5-Bromo-2-nitroaniline

Audience: Researchers, scientists, and drug development professionals.

This document provides a concise technical overview of the chemical compound **5-Bromo-2-nitroaniline**, including its fundamental molecular properties.

Chemical Identity and Properties

5-Bromo-2-nitroaniline is an organic compound that is useful as a research chemical and a building block in chemical synthesis.^[1] Its structure consists of an aniline ring substituted with a bromine atom at the 5-position and a nitro group at the 2-position.

The key quantitative data for this compound are summarized in the table below.

Property	Value	Source
Molecular Formula	C6H5BrN2O2	[1][2][3]
Molecular Weight	217.02 g/mol	[1][2][3][4][5][6]
CAS Number	5228-61-5	[1][2][5]
IUPAC Name	5-bromo-2-nitroaniline	[2][7]
Physical Form	Pale-yellow to Yellow-brown Solid	[7]
Canonical SMILES	<chem>C1=CC(=C(C=C1Br)N)--</chem> INVALID-LINK--[O-]	[1][3]
InChI Key	RMIFLIVHJLREFJ- UHFFFAOYSA-N	[2][7]

Experimental Protocols

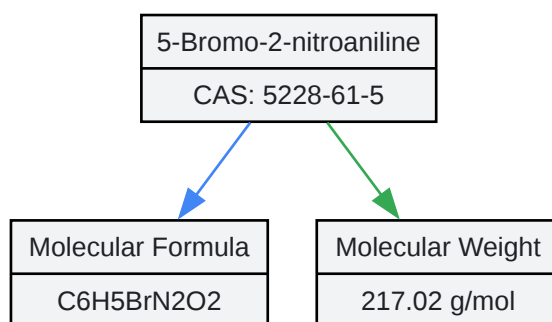
Detailed experimental protocols for the use of **5-Bromo-2-nitroaniline** are specific to the intended application (e.g., as a starting material in a multi-step synthesis) and are therefore not broadly cited in general chemical databases. Researchers should refer to specific synthetic procedures in relevant chemical literature that utilize this compound.

Signaling Pathways

As a synthetic organic compound, **5-Bromo-2-nitroaniline** is not known to be directly involved in biological signaling pathways. Its utility is primarily in the realm of chemical synthesis.

Data Visualization

The following diagram illustrates the core chemical information for **5-Bromo-2-nitroaniline**.



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Core properties of **5-Bromo-2-nitroaniline**.

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